

Technical Support Center: Safe Disposal of 1,1-Difluoroacetone Waste

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Compound of Interest

Compound Name: **1,1-Difluoroacetone**

Cat. No.: **B1306852**

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and disposal of **1,1-Difluoroacetone** waste. Adherence to these protocols is critical to ensure personnel safety and environmental protection.

Frequently Asked Questions (FAQs)

Q1: What is **1,1-Difluoroacetone** and what are its primary hazards?

A1: **1,1-Difluoroacetone** (CAS No. 431-05-0) is a halogenated organic compound.[\[1\]](#) It is a flammable liquid and vapor that can cause skin and serious eye irritation, as well as respiratory irritation.[\[2\]](#)[\[3\]](#) It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.[\[4\]](#)

Q2: How should I collect and store **1,1-Difluoroacetone** waste?

A2: All waste containing **1,1-Difluoroacetone**, including contaminated lab supplies (e.g., pipette tips, gloves), should be collected in a designated, leak-proof hazardous waste container.[\[5\]](#) The container must be clearly labeled as "Hazardous Waste: **1,1-Difluoroacetone**," and should also indicate that it is "Flammable" and "Toxic."[\[5\]](#) Store the sealed container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and incompatible materials.[\[4\]](#)[\[6\]](#)

Q3: What are the approved disposal methods for **1,1-Difluoroacetone** waste?

A3: The primary and mandated method for the disposal of **1,1-Difluoroacetone** is through a licensed and approved hazardous waste disposal facility.[5] The most common method of disposal is incineration at a facility equipped with an afterburner and a flue gas scrubber.[7] Do not attempt to dispose of this chemical down the drain or with general laboratory waste.[1][5]

Q4: Are there any specific regulations I need to be aware of for disposing of halogenated solvent waste?

A4: Yes, the disposal of halogenated solvents like **1,1-Difluoroacetone** is regulated. In the United States, the Environmental Protection Agency (EPA) governs the disposal of hazardous waste under the Resource Conservation and Recovery Act (RCRA).[8][9] You are responsible for determining if your waste is hazardous and ensuring it is managed and disposed of properly.[8] It is essential to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[10]

Q5: What should I do in case of a **1,1-Difluoroacetone** spill?

A5: For small spills, remove all ignition sources and absorb the liquid with an inert material such as vermiculite, dry sand, or earth.[2][5] Do not use combustible materials like paper towels.[5] Collect the absorbed material and contaminated soil into a sealed container for hazardous waste disposal.[2] For large spills, evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) department or emergency response team. [5]

Troubleshooting Guide

Issue	Probable Cause	Solution
Bulging Waste Container	Improper storage in a warm environment leading to vapor pressure buildup. [2]	Store the waste container in a cool, well-ventilated area. [6] Periodically and slowly vent the container in a fume hood to release pressure. [2]
Uncertainty about Waste Classification	Mixing of different waste streams.	Do not mix halogenated solvent waste with non-halogenated waste to avoid costly disposal of the entire mixture as halogenated waste. [1] Consult your institution's EHS department for guidance on proper waste segregation and classification. [5]
Rejected Waste Shipment	Improper labeling or incomplete documentation.	Ensure the waste container is accurately and clearly labeled with its contents and associated hazards. [5] Provide the waste disposal company with the Safety Data Sheet (SDS) for 1,1-Difluoroacetone. [5]

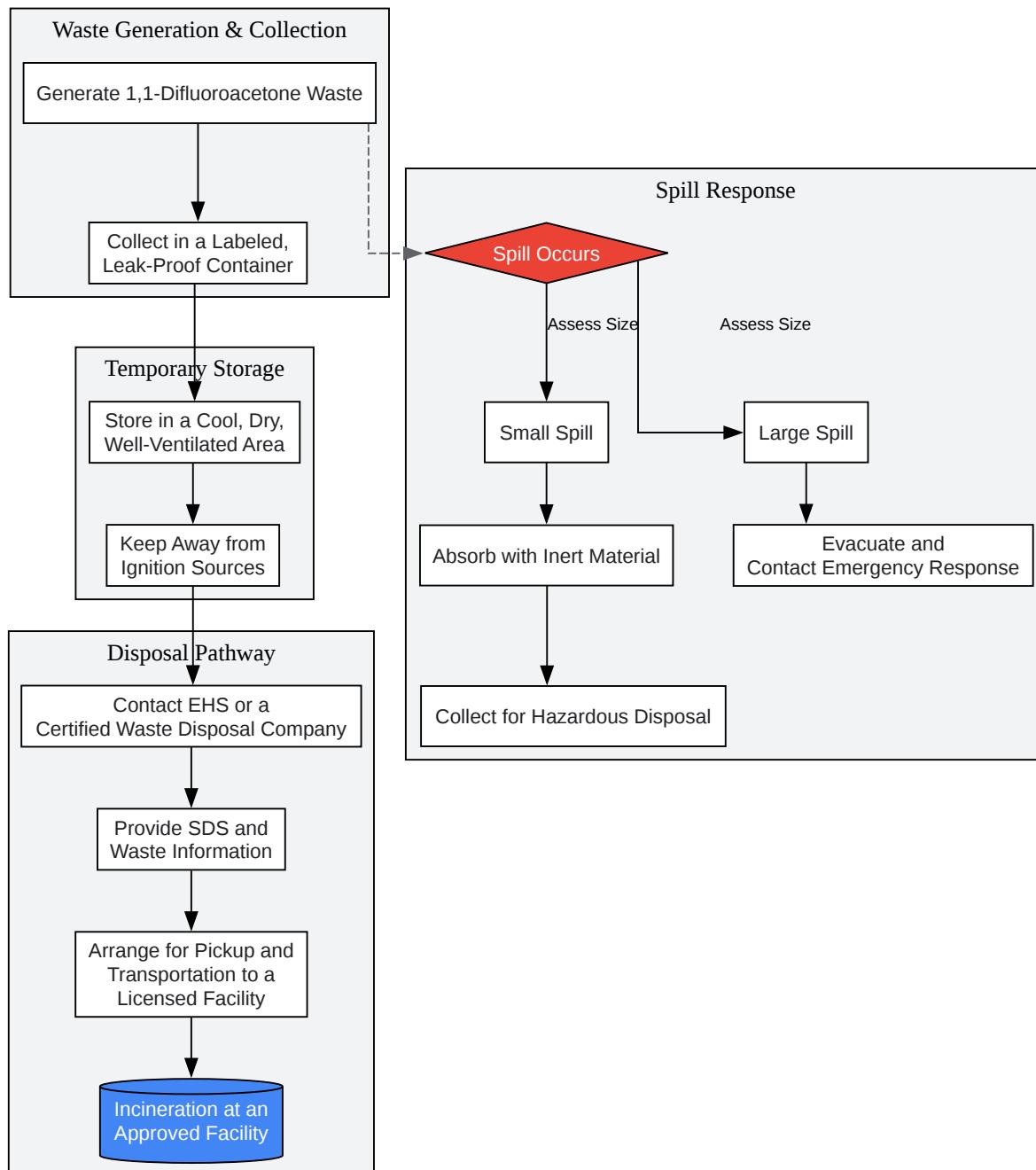
Chemical and Safety Data for 1,1-Difluoroacetone

Property	Value
CAS Number	431-05-0 [11]
Molecular Formula	C3H4F2O [12]
Molecular Weight	94.06 g/mol [12]
Boiling Point	45.3°C at 760 mmHg [12]
Flash Point	1.6°C [12]
Density	1.088 g/cm ³ [12]
Hazard Statements	H226: Flammable liquid and vapour. [3] H315: Causes skin irritation. [3] H319: Causes serious eye irritation. [3] H335: May cause respiratory irritation. [3]
Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. [4] P233: Keep container tightly closed. [4] P280: Wear protective gloves/protective clothing/eye protection/face protection. [4] P501: Dispose of contents/container to an approved waste disposal plant. [6]

Experimental Protocols

Currently, there are no widely established and validated experimental protocols for the in-lab neutralization or treatment of **1,1-Difluoroacetone** waste that would render it non-hazardous. The industry standard and regulatory requirement is to dispose of it as hazardous waste through a licensed facility.

Disposal Workflow

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Caption: Decision workflow for the safe disposal of **1,1-Difluoroacetone** waste.

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